

Safe Disposal of tert-Butyl 2-aminobenzoate: A Procedural Guide

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Compound of Interest

Compound Name: *tert-Butyl 2-aminobenzoate*

Cat. No.: B153150

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This guide provides essential safety and logistical information for the proper disposal of **tert-Butyl 2-aminobenzoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **tert-Butyl 2-aminobenzoate** is presented below.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₁₁ H ₁₅ NO ₂ |
| Molecular Weight | 193.24 g/mol [1][2] |
| Appearance | Dark brown or "nigger-brown" liquid[2][3] |
| Density | 1.06 g/mL at 20 °C[1][3] |
| Boiling Point | 284.1 °C at 760 mmHg[3] |
| Flash Point | 142.6 °C[3] |
| Refractive Index | n _{20/D} 1.540[1] |
| Storage Temperature | 2-8°C[1] |

Hazard Information and Personal Protective Equipment (PPE)

tert-Butyl 2-aminobenzoate is classified with the GHS07 pictogram and a "Warning" signal word.[\[1\]](#) It is crucial to handle this chemical with appropriate personal protective equipment.

| Hazard Statement | Code | Description |
|--------------------------|-------------|---|
| Skin Sensitization | H317 | May cause an allergic skin reaction. |
| Precautionary Statements | Code | Description |
| Prevention | P261 | Avoid breathing mist or vapours. |
| P272 | | Contaminated work clothing must not be allowed out of the workplace. [1] |
| P280 | | Wear protective gloves/ eye protection/ face protection. [1] |
| Response | P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. [1] [4] |
| P333 + P313 | | If skin irritation or rash occurs: Get medical advice/ attention. [1] |
| P362 + P364 | | Take off contaminated clothing and wash it before reuse. [1] |
| Disposal | P501 | Dispose of contents/ container to an approved waste disposal plant. |

Recommended PPE: Eyeshields, Faceshields, Gloves.[\[1\]](#)

Standard Operating Procedure for Disposal

Proper disposal of **tert-Butyl 2-aminobenzoate** is imperative to prevent environmental contamination and ensure workplace safety. Waste materials must be disposed of in accordance with all national and local regulations.

Step 1: Waste Identification and Segregation

- Identify Waste: Clearly label all containers holding **tert-Butyl 2-aminobenzoate** waste or materials contaminated with it.
- Do Not Mix: Do not mix **tert-Butyl 2-aminobenzoate** waste with other chemical waste streams.
- Original Containers: Whenever possible, leave the chemical waste in its original container.

Step 2: Container Management

- Seal Containers: Ensure all waste containers are tightly closed and stored in a cool, well-ventilated area.[\[5\]](#)
- Handle Empty Containers: Uncleaned, empty containers should be handled with the same precautions as the product itself.

Step 3: Professional Disposal

- Licensed Disposal Company: The disposal of this chemical waste must be entrusted to a licensed and approved waste disposal company.[\[6\]](#)
- Documentation: Follow all institutional and regulatory requirements for documenting waste disposal.

Emergency Spill Response Protocol

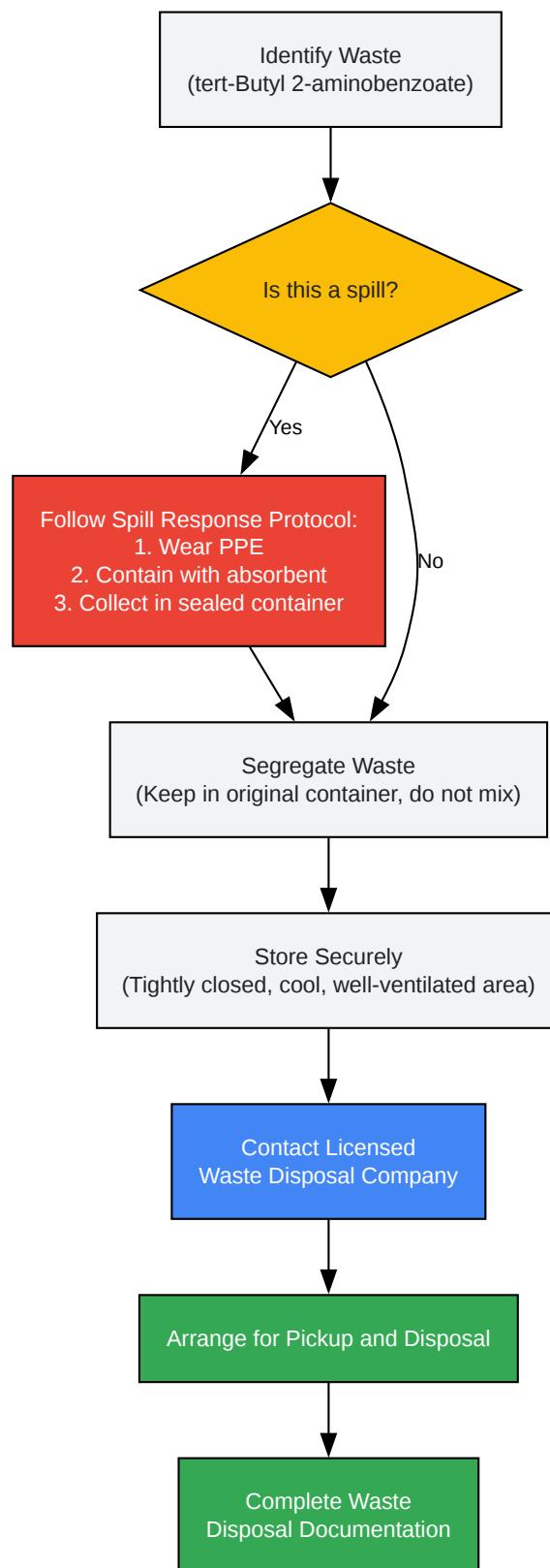
In the event of a spill, immediate and appropriate action is required to contain the material and protect personnel.

- Evacuate and Ventilate: Ensure adequate ventilation in the spill area.[\[6\]](#) Control access to the area to prevent entry by non-essential personnel.[\[6\]](#)

- Wear Appropriate PPE: Before addressing the spill, personnel must wear suitable protective equipment, including gloves, eye protection, and a face shield.[6]
- Contain the Spill: Use an inert, liquid-absorbent material (e.g., Chemizorb®) to take up the spilled substance.[4] Prevent the product from entering drains or waterways.[4][6]
- Collect and Dispose:
 - Carefully collect the absorbent material and contaminated soil into a suitable, sealable container for disposal.[6]
 - Contaminated clothing and absorbent paper should be sealed in a vapor-tight plastic bag for eventual disposal.[2]
- Decontaminate: Wash all contaminated surfaces with alcohol, followed by a thorough washing with a strong soap and water solution.[2] Do not re-enter the area until it has been verified as clean by a safety officer.[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-Butyl 2-aminobenzoate**.



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Caption: Workflow for **tert-Butyl 2-aminobenzoate** Disposal.

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